

Application Notes and Protocols: Preparation of Nitrovin Hydrochloride Stock Solution

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Compound of Interest

Compound Name: Nitrovin hydrochloride

Cat. No.: B8057501

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **Nitrovin hydrochloride**. **Nitrovin hydrochloride** is an antibacterial agent that has also demonstrated anticancer properties, with IC50 values in the low micromolar range for various tumor cells[1]. Accurate and consistent preparation of a stock solution is critical for obtaining reliable and reproducible results in downstream applications, including cell culture-based assays and other in vitro experiments. This guide outlines the necessary materials, a step-by-step procedure, and essential safety precautions.

Chemical Properties and Data

A thorough understanding of the physicochemical properties of **Nitrovin hydrochloride** is fundamental to the correct preparation of its stock solution. Key quantitative data are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Weight	396.74 g/mol	N/A
Molecular Formula	C ₁₄ H ₁₃ ClN ₆ O ₆	N/A
Appearance	Orange to Dark Brown Solid	N/A
Solubility in DMSO	100 µg/mL	[2]
Storage Temperature (Solid)	2-8°C under an inert atmosphere	N/A
Storage Temperature (in DMSO)	-10°C to 20°C	[2]

Experimental Protocols

Required Materials

- Nitrovin hydrochloride powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, conical-bottom polypropylene centrifuge tubes (e.g., 1.5 mL, 15 mL, or 50 mL)
- Calibrated analytical balance
- Spatula
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Safety Precautions

Before handling **Nitrovin hydrochloride** powder, it is imperative to consult the Safety Data Sheet (SDS). As a precautionary measure, always handle the compound in a chemical fume hood. Appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves,

must be worn at all times to prevent skin and eye contact[3]. Avoid inhalation of the powder by working in a well-ventilated area[3]. In case of accidental contact, wash the affected area with copious amounts of water and seek medical advice[3].

Preparation of a 10 mM Nitrovin Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a concentration commonly used for subsequent dilutions in cell culture experiments.

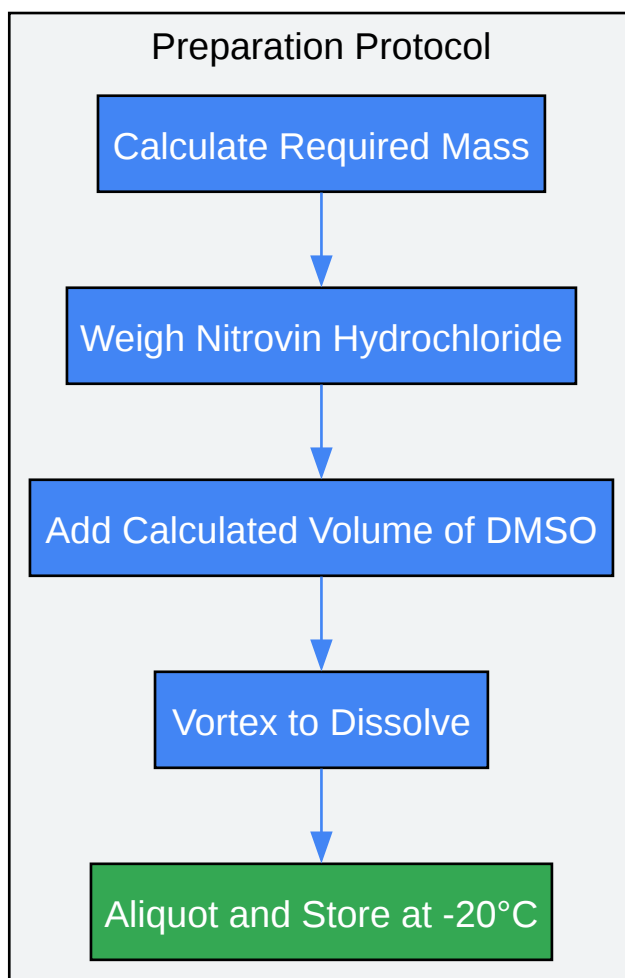
- Calculate the required mass of **Nitrovin hydrochloride**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 396.74 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 3.9674 \text{ mg}$
- Weighing the **Nitrovin hydrochloride** powder:
 - Place a sterile 1.5 mL microcentrifuge tube on the analytical balance and tare it.
 - Carefully weigh out approximately 3.97 mg of **Nitrovin hydrochloride** powder directly into the tube using a clean spatula. Record the exact weight.
- Dissolving the powder in DMSO:
 - Based on the exact weight of the powder, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = (\text{Mass (mg)} / 396.74 \text{ g/mol}) / 10 \text{ mmol/L} \times 1000 \text{ mL/L}$
 - Add the calculated volume of cell culture grade DMSO to the microcentrifuge tube containing the powder.
- Ensuring complete dissolution:

- Tightly cap the tube and vortex thoroughly for at least one minute to facilitate dissolution.
- Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear. If necessary, gentle warming in a 37°C water bath can aid dissolution.
- Storage of the stock solution:
 - For short-term storage (up to a few weeks), the 10 mM stock solution in DMSO can be stored at 2-8°C.
 - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes and store them at -20°C to avoid repeated freeze-thaw cycles.

Diagrams

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the sequential steps involved in the preparation of the **Nitrovin hydrochloride** stock solution.

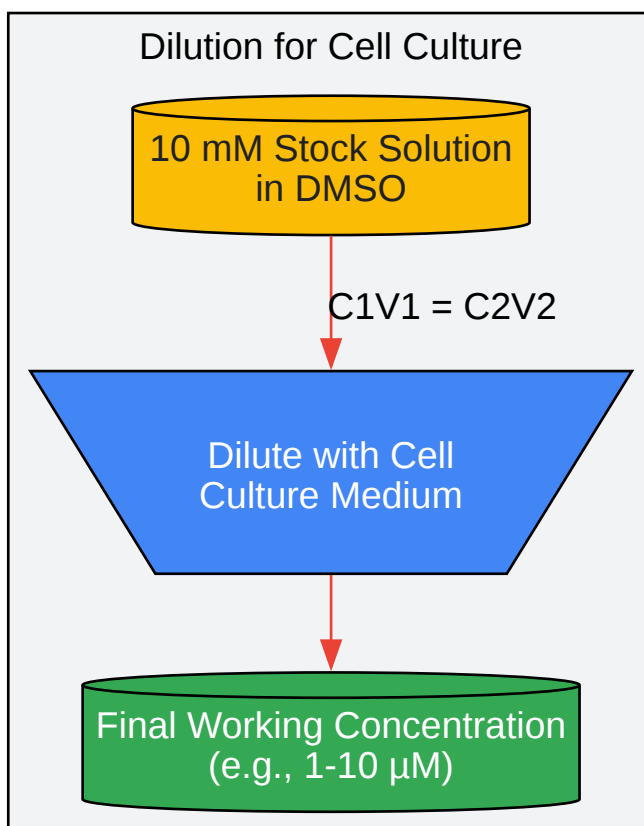


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Caption: Workflow for preparing **Nitrovin hydrochloride** stock solution.

Logic for Diluting the Stock Solution

This diagram outlines the process of diluting the concentrated stock solution to a final working concentration for use in cell culture experiments.



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Caption: Dilution of stock solution for experimental use.

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